

Protocol for Dissolving BMS-902483 in DMSO for Experimental Use

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Compound of Interest

Compound Name: BMS-902483

Cat. No.: B15619150

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Introduction

BMS-902483 is a potent partial agonist of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR), a key target in neuroscience research due to its role in cognitive function.^[1] Proper dissolution and handling of this compound are critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for dissolving **BMS-902483** in dimethyl sulfoxide (DMSO) to prepare stock solutions for in vitro and in vivo experiments. While specific solubility data for **BMS-902483** in DMSO is not readily available, this protocol is based on established methods for similar Bristol-Myers Squibb (BMS) compounds and general best practices for small molecule handling.

Quantitative Data Summary

As specific quantitative data for **BMS-902483** is limited, the following table provides essential chemical information. Researchers should perform initial solubility tests to determine the optimal concentration for their specific experimental needs.

Property	Value	Source
Chemical Formula	C ₁₈ H ₂₀ N ₄ O	[1]
Molecular Weight	308.39 g/mol	[1]
Appearance	Solid (assumed)	-
Purity	>98% (typical for research-grade compounds)	-

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-902483** in DMSO. This concentration is a common starting point for serial dilutions in experimental assays.

Materials:

- **BMS-902483** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated pipettes and sterile, filtered pipette tips
- Water bath or sonicator (optional)

Procedure:

- **Compound Equilibration:** Before opening, allow the vial of **BMS-902483** powder to equilibrate to room temperature for 15-20 minutes. This minimizes the condensation of atmospheric moisture onto the compound.

- Weighing: On a calibrated analytical balance, carefully weigh the desired amount of **BMS-902483** powder in a sterile microcentrifuge tube.
 - Calculation for 1 mL of a 10 mM stock solution: $(308.39 \text{ g/mol}) * (0.010 \text{ mol/L}) * (0.001 \text{ L}) = 0.0030839 \text{ g} = 3.08 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the **BMS-902483** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex the solution for 1-2 minutes. Visually inspect the solution to ensure all solid particles have dissolved.
- Assisted Dissolution (Optional): If the compound does not fully dissolve, gentle warming in a 37°C water bath for 5-10 minutes or brief sonication can aid dissolution.
- Sterilization (Optional): If required for the specific application (e.g., cell culture), the stock solution can be sterilized by passing it through a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into single-use, sterile, and clearly labeled amber vials.
- Storage: Store the aliquoted stock solutions at -20°C for short-term storage (up to 6 months) or at -80°C for long-term storage (up to one year). The powdered form of the compound should be stored at -20°C.

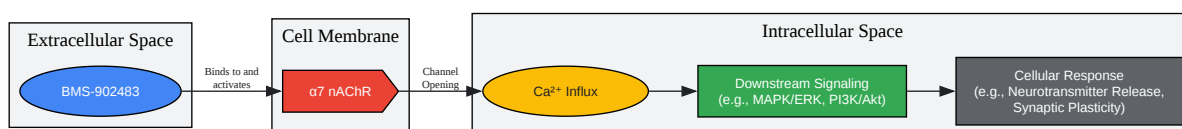
Stability and Handling

- DMSO Quality: Use only anhydrous, high-purity DMSO, as it is hygroscopic and absorbed water can affect compound solubility and stability.
- Light Sensitivity: While not explicitly stated for **BMS-902483**, many organic compounds are light-sensitive. It is good practice to store solutions in amber vials and minimize exposure to light.
- Freeze-Thaw Cycles: Repeated freeze-thaw cycles should be avoided to maintain the integrity of the compound. Aliquoting into single-use volumes is highly recommended.

- **Aqueous Dilutions:** When preparing working solutions in aqueous media (e.g., cell culture medium), it is advisable to perform serial dilutions to prevent precipitation of the compound. The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) and consistent across all experimental and control groups.

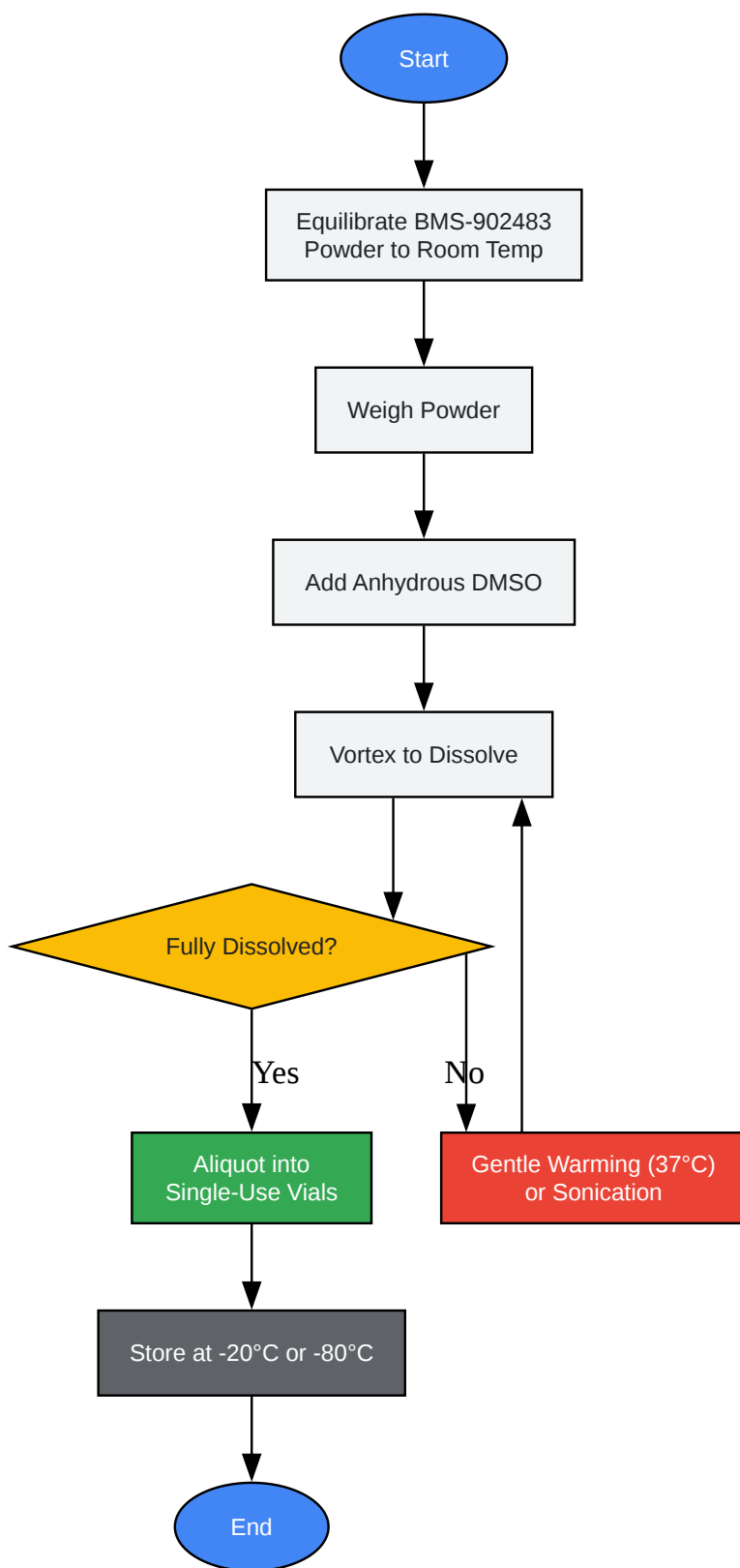
Signaling Pathway and Experimental Workflow

BMS-902483 is an agonist for the $\alpha 7$ nicotinic acetylcholine receptor, a ligand-gated ion channel. Upon binding of an agonist like **BMS-902483**, the channel opens, leading to an influx of cations (primarily Ca^{2+} and Na^{+}), which in turn activates various downstream signaling cascades involved in neurotransmission and synaptic plasticity.



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Caption: Signaling pathway of **BMS-902483** as an $\alpha 7$ nAChR agonist.



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Caption: Workflow for preparing **BMS-902483** stock solution in DMSO.

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References

- 1. medkoo.com [medkoo.com]
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